

m-Chlorocumene chlorinated aromatic compounds logP

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Compound Focus: m-Chlorocumene

CAS No.: 7073-93-0

Cat. No.: S1929357

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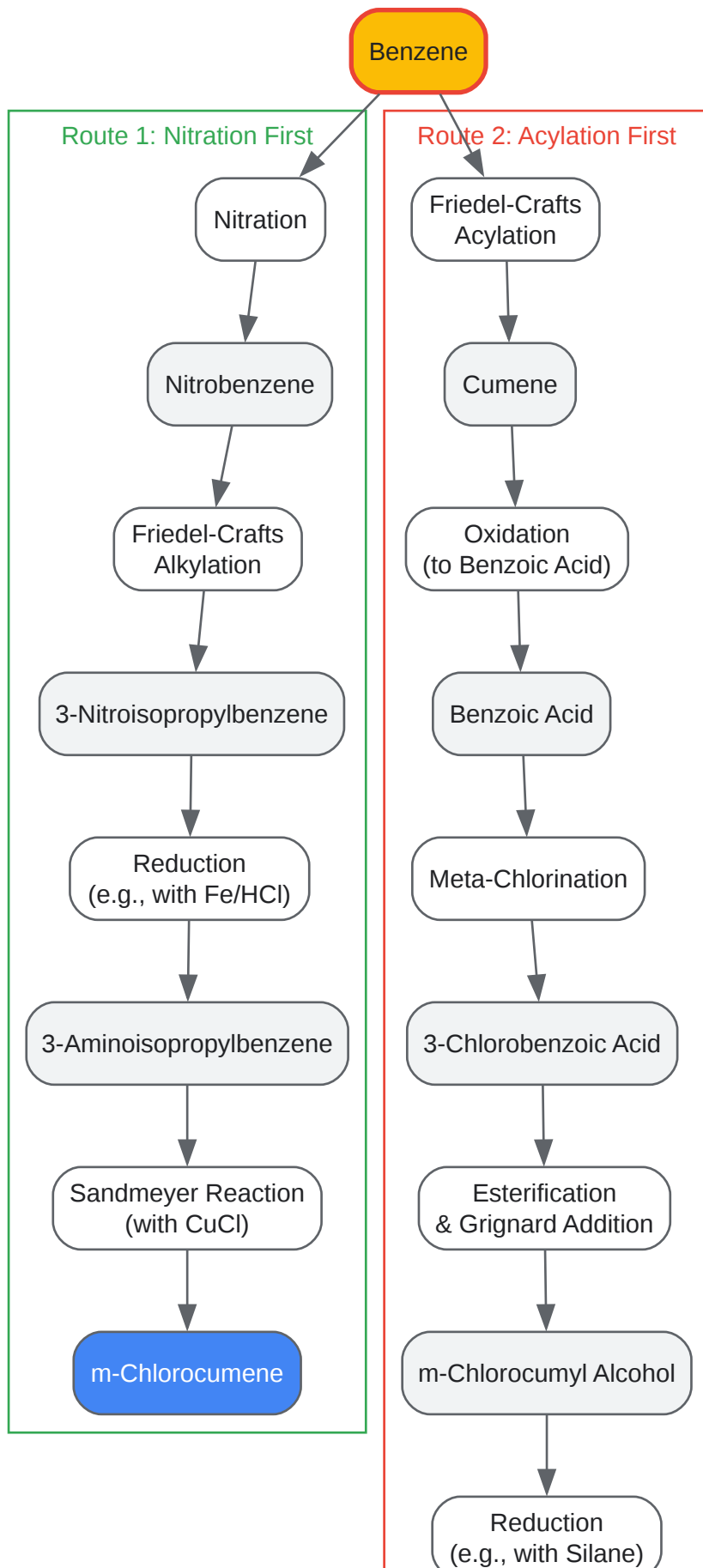
Chemical Profile of m-Chlorocumene

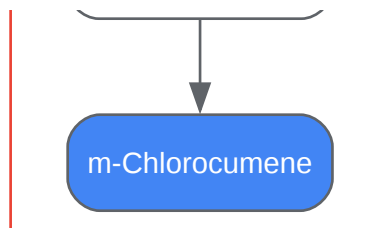
The table below summarizes the key identified information for **m-Chlorocumene** (CAS Registry Number 7073-93-0) [1] [2] [3]:

Property	Details
IUPAC Name	1-chloro-3-isopropylbenzene [3]
Molecular Formula	$C_9H_{11}Cl$ [1] [3]
Molar Mass	154.64 g/mol [3]
CAS Registry Number	7073-93-0 [1] [2] [3]
Standard InChI Key	MCGSDKVOKTWDRB-UHFFFAOYSA-N [1] [2]
Enthalpy of Reaction (Δ_rH°)	-0.80 ± 0.20 kcal/mol (liquid phase) [2]

Synthesis Pathways

For researchers, two primary theoretical synthesis routes starting from benzene have been discussed. Both pathways involve multiple steps and require careful consideration of directing effects and functional group transformations [4].





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*Diagram: Two Theoretical Synthesis Routes for **m-Chlorocumene**.*

Route 1: Nitration First is often considered more straightforward. The nitro group is a strong meta-directing deactivator, which allows for controlled Friedel-Crafts alkylation at the meta position. The nitro group is then converted to a chlorine atom via a Sandmeyer reaction [4].

Route 2: Acylation First utilizes the carboxylic acid group as a meta-directing and protecting group. This route involves more steps but can offer better control over regioselectivity during chlorination. The final steps involve building and then reducing the isopropyl alcohol to the alkane [4].

Experimental Considerations

The synthesis discussions are theoretical and derived from educational discourse [4]. Conducting these reactions requires a high level of expertise in handling hazardous chemicals, specialized glassware, and rigorous safety protocols. The final purification of **m-chlorocumene** from potential ortho and para isomers is a significant practical challenge mentioned in the literature [4].

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References

1. m-chlorocumene - the NIST WebBook [webbook.nist.gov]
2. m-chlorocumene - the NIST WebBook [webbook.nist.gov]

3. m-chlorocumene | 7073-93-0 [amp.chemicalbook.com]

4. Synthesis of m-chlorocumene? - Powered by XMB 1.9.11 [sciencemadness.org]

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